In Vitro Anti-proliferative Activity of IG-105: A Technical Guide

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Compound of Interest	
Compound Name:	*IG-105*
CAS No.:	*905978-63-4*
Cat. No.:	*B1683851*

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Introduction

IG-105, chemically identified as N-(2,6-dimethoxypyridine-3-yl)-9-methylcarbazole-3-sulfonamide, is a novel small molecule compound that has demonstrated significant anti-proliferative activity against a range of human cancer cell lines.[1][2] This technical guide provides a comprehensive overview of the in vitro effects of **IG-105**, detailing its mechanism of action, potency across various cancer types, and the experimental protocols used to elucidate its activity. The information presented herein is intended to support further research and development of **IG-105** as a potential anti-cancer therapeutic agent.

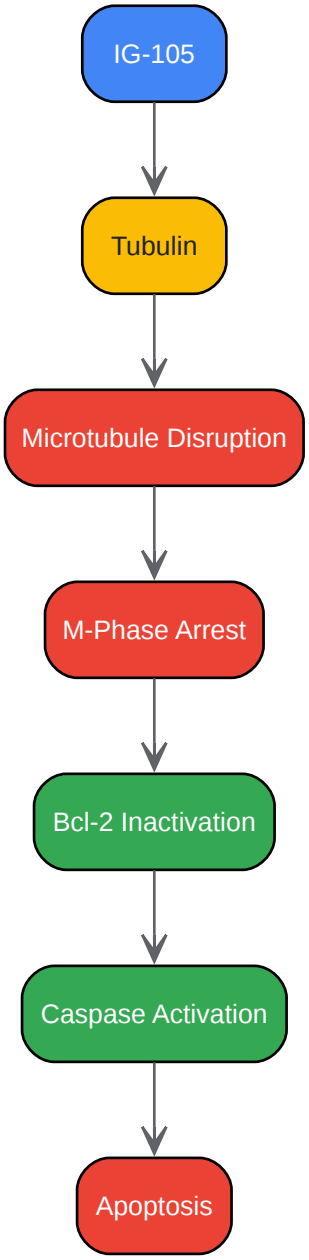
Mechanism of Action: Microtubule Destabilization

IG-105 exerts its anti-proliferative effects by targeting the microtubule cytoskeleton, a critical component for cell division, intracellular transport, and maintenance of cell shape. Specifically, **IG-105** acts as a tubulin polymerization inhibitor.[2] It binds to the colchicine-binding site on β-tubulin, preventing the assembly of α- and β-tubulin heterodimers into microtubules. This disruption of microtubule dynamics leads to cell cycle arrest in the M phase (mitosis) and

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subsequently induces programmed cell death, or apoptosis, through caspase-dependent pathways.[2] A key advantage of **IG-105** is its efficacy in drug-resistant tumor cells, as it has been shown not to be a substrate for the P-glycoprotein efflux pump, a common mechanism of multidrug resistance.[2]

Signaling Pathway of IG-105 Induced Apoptosis



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Caption: Signaling pathway of **IG-105** leading to apoptosis.

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In Vitro Anti-proliferative Activity

The potency of **IG-105** has been evaluated against a panel of human cancer cell lines, demonstrating broad-spectrum activity. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized in the table below.

Cell Line	Cancer Type	IC50 (μmol/L)
Various Leukemia Cell Lines	Leukemia	0.012 - 0.298
MCF-7	Breast Cancer	0.012 - 0.298
Bel-7402	Liver Cancer	0.012 - 0.298
Various Prostate Cancer Cell Lines	Prostate Cancer	0.012 - 0.298
Various Lung Cancer Cell Lines	Lung Cancer	0.012 - 0.298
Various Skin Cancer Cell Lines	Skin Cancer	0.012 - 0.298
Various Colon Cancer Cell Lines	Colon Cancer	0.012 - 0.298
Various Pancreatic Cancer Cell Lines	Pancreatic Cancer	0.012 - 0.298
Data is based on the research paper "N-(2,6-Dimethoxypyridine-3-yl)-9-Methylcarbazole-3-Sulfonamide as a Novel Tubulin Ligand against Human Cancer". The abstract provides a range of IC50 values across the listed cancer types.[2]		

Experimental Protocols

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The following are detailed methodologies for the key experiments used to characterize the in vitro anti-proliferative activity of **IG-105**.

Cell Viability Assay (MTT Assay)

This assay is used to assess the cytotoxic effects of **IG-105** on cancer cell lines and to determine the IC50 values.

Materials:

- Cancer cell lines
- **IG-105**
- Dimethyl sulfoxide (DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- 96-well plates
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Prepare serial dilutions of **IG-105** in complete cell culture medium. The final DMSO concentration should be less than 0.1%.
- Remove the overnight culture medium and replace it with the medium containing various concentrations of **IG-105**. Include a vehicle control (medium with DMSO) and a blank (medium only).
- Incubate the plate for 48-72 hours at 37°C in a humidified atmosphere with 5% CO2.

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- Add MTT solution to each well and incubate for 4 hours.
- Remove the medium and add DMSO to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value using a dose-response curve.

Cell Cycle Analysis by Flow Cytometry

This protocol is used to determine the effect of **IG-105** on cell cycle progression.

Materials:

- Cancer cell lines
- **IG-105**
- Propidium Iodide (PI) staining solution
- RNase A
- 70% Ethanol (ice-cold)
- PBS
- Flow cytometer

Procedure:

- Seed cells in 6-well plates and treat with **IG-105** at the desired concentration for a specified time (e.g., 24 hours).
- Harvest the cells by trypsinization and wash with ice-cold PBS.
- Fix the cells by adding them dropwise to ice-cold 70% ethanol while vortexing gently.
- Incubate the fixed cells at -20°C for at least 2 hours.

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- Wash the cells with PBS and resuspend in PI staining solution containing RNase A.
- Incubate in the dark at room temperature for 30 minutes.
- Analyze the samples using a flow cytometer.
- The percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle is determined by analyzing the DNA content histograms.

Apoptosis Assay by Annexin V-FITC and Propidium Iodide (PI) Staining

This assay is used to quantify the number of apoptotic and necrotic cells following treatment with **IG-105**.

Materials:

- Cancer cell lines
- **IG-105**
- Annexin V-FITC Apoptosis Detection Kit
- Flow cytometer

Procedure:

- Treat cells with **IG-105** as described for the cell cycle analysis.
- Harvest both adherent and floating cells and wash with cold PBS.
- Resuspend the cells in 1X Binding Buffer.
- Add Annexin V-FITC and PI to the cell suspension.
- Incubate at room temperature in the dark for 15 minutes.
- Add 1X Binding Buffer to each sample.

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- Analyze the samples by flow cytometry within one hour.
- Quantify the percentage of live, early apoptotic, late apoptotic, and necrotic cells.

Tubulin Polymerization Assay

This in vitro assay directly measures the effect of **IG-105** on the assembly of purified tubulin into microtubules.

Materials:

- Purified tubulin
- **IG-105**
- GTP solution
- Tubulin polymerization buffer
- Microplate reader capable of reading absorbance at 340 nm and maintaining a temperature of 37°C

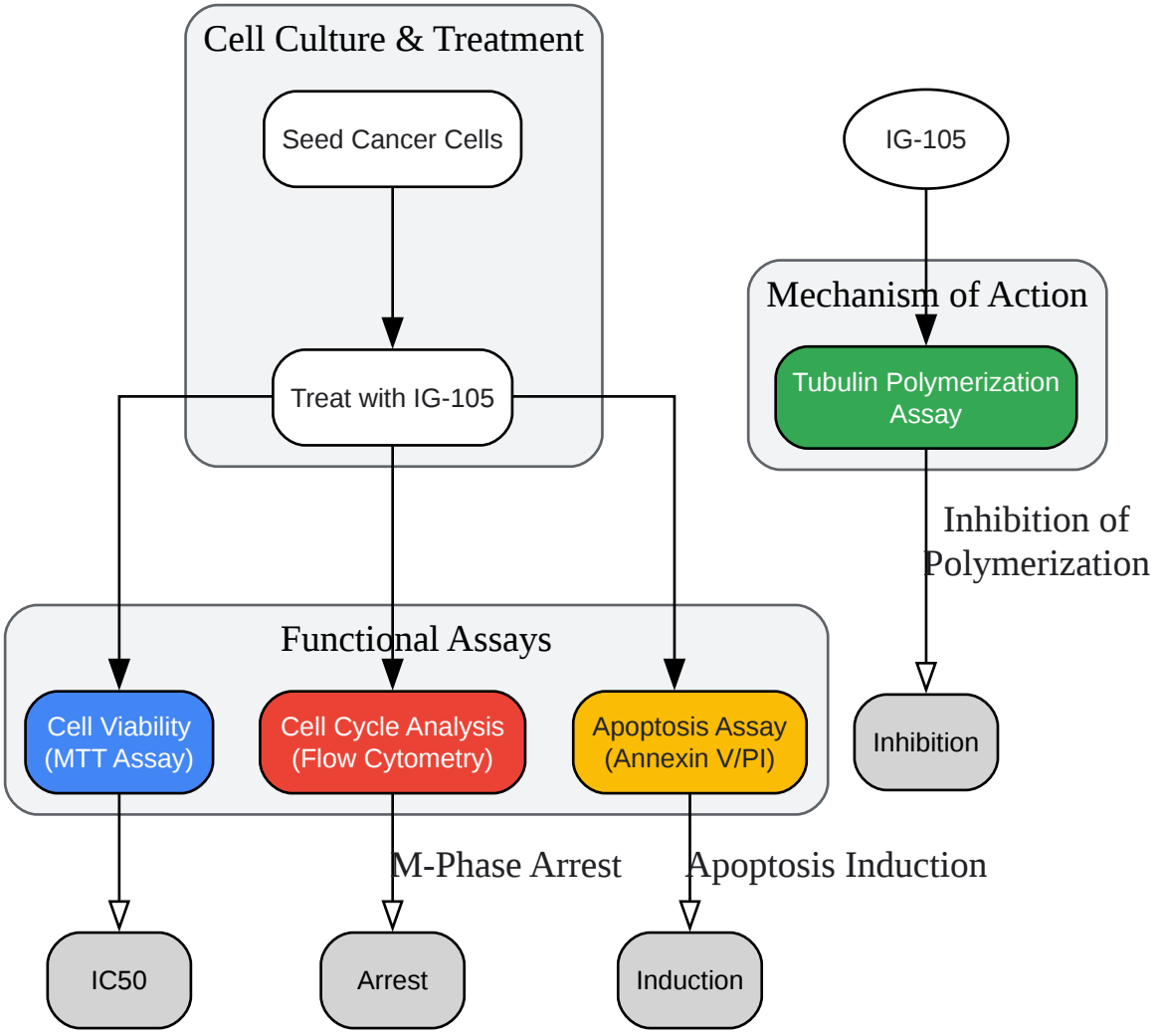
Procedure:

- Prepare a reaction mixture containing tubulin polymerization buffer and GTP.
- Add **IG-105** at various concentrations to the reaction mixture. Include a positive control (e.g., colchicine) and a negative control (vehicle).
- Initiate the polymerization reaction by adding purified tubulin to the mixture and immediately placing the plate in a microplate reader pre-warmed to 37°C.
- Measure the change in absorbance at 340 nm over time. An increase in absorbance indicates tubulin polymerization.
- Analyze the polymerization curves to determine the inhibitory effect of **IG-105** on tubulin assembly.

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Experimental Workflow Visualization

In Vitro Anti-proliferative Activity Workflow



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Caption: Workflow for in vitro evaluation of **IG-105**.

Conclusion

IG-105 is a potent anti-proliferative agent with a well-defined mechanism of action targeting tubulin polymerization. Its broad-spectrum activity against various cancer cell lines, including those with drug resistance, makes it a promising candidate for further preclinical and clinical development. The experimental protocols detailed in this guide provide a framework for the continued investigation of **IG-105** and other novel anti-cancer compounds.

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